

Personal protective equipment for handling 14-(4-Nitrobenzoyloxy)yohimbine

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Compound of Interest

Compound Name: 14-(4-Nitrobenzoyloxy)yohimbine

Cat. No.: B022970 Get Quote

Essential Safety and Handling of 14-(4-Nitrobenzoyloxy)yohimbine

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **14-(4-Nitrobenzoyloxy)yohimbine**. Given the absence of a specific Safety Data Sheet (SDS) for this yohimbine analog, the following guidance is based on the known hazards of the parent compound, yohimbine, and general best practices for handling potent, hazardous chemicals.

Hazard Identification and Health Effects

While specific toxicity data for **14-(4-Nitrobenzoyloxy)yohimbine** is not available, it should be handled as a potent and hazardous compound. The parent compound, yohimbine, is known to be toxic if swallowed, in contact with skin, or if inhaled.[1][2] It can cause a range of adverse effects, including but not limited to, gastrointestinal distress, tachycardia, anxiety, agitation, and hypertension.[3][4] Severe overexposure can lead to neurological and cardiovascular complications.[5][6]

Summary of Potential Health Hazards (based on Yohimbine):





Hazard Route	Potential Health Effects
Oral	Fatal if swallowed.[1][7]
Dermal	Toxic in contact with skin.[1][2]
Inhalation	Toxic if inhaled.[1][2]
Eye Contact	May cause irritation.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to create a barrier between the researcher and the hazardous substance.[8] This is critical for preventing exposure through inhalation, skin contact, and accidental ingestion.[9]

Recommended Personal Protective Equipment:



PPE Category	Specification	Rationale
Hand Protection	Double gloving with chemically resistant gloves (e.g., nitrile). One glove cuff should be under the gown cuff and the other over.[10]	Prevents skin contact. Double gloving provides an extra layer of protection.
Body Protection	Disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs. [10] A "bunny suit" or coverall can provide more complete protection.[11]	Protects skin from splashes and aerosol exposure.
Eye and Face Protection	Safety goggles or a face shield.[11]	Protects eyes from splashes and airborne particles.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is recommended, especially when handling the powder form or if there is a risk of aerosol generation.[11]	Prevents inhalation of the compound.

Handling and Storage

Operational Plan for Safe Handling:

- Preparation: Work should be conducted in a designated area, such as a chemical fume hood or a Class II Biosafety Cabinet, to ensure adequate ventilation and containment.[8][12]
- Donning PPE: Put on all required PPE before handling the compound.
- Weighing and Aliquoting: Handle the solid compound with care to avoid generating dust. Use appropriate tools and techniques for weighing and transferring.
- In Solution: When working with the compound in solution, be mindful of potential splashes and aerosol generation.



- Post-Handling: Thoroughly wash hands and any exposed skin after handling, even if gloves were worn.[12] Decontaminate all surfaces and equipment.
- Doffing PPE: Remove PPE in a manner that avoids cross-contamination.

Storage:

- Store in a tightly closed, properly labeled container.[1][12]
- Keep in a cool, dry, and well-ventilated place.[12]
- Store in a locked-up and secure location.[2][12]

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Ingestion	If swallowed, immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[12]
Skin Contact	If on skin, wash with plenty of soap and water. Remove contaminated clothing immediately and wash it before reuse.[12]
Inhalation	If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician.[12]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[12]

Disposal Plan

All waste generated from handling **14-(4-Nitrobenzoyloxy)yohimbine** must be considered hazardous.







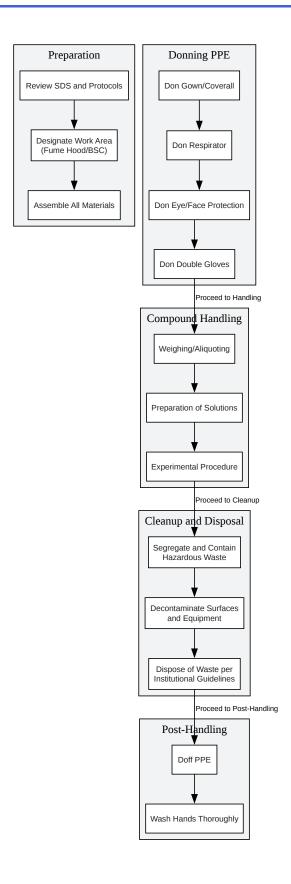
Disposal Procedures:

- Solid Waste: Place contaminated solid waste (e.g., pipette tips, gloves, gowns, paper towels) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect liquid waste in a compatible and properly labeled hazardous waste container. Segregate waste streams as appropriate (e.g., halogenated vs. non-halogenated solvents).[13]
- Disposal: Dispose of all waste through an approved waste disposal plant in accordance with local, state, and federal regulations.[2][12] Do not dispose of down the drain or in regular trash.

Experimental Workflow Diagram

The following diagram outlines the standard operational workflow for safely handling **14-(4-Nitrobenzoyloxy)yohimbine** in a laboratory setting.





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Caption: Workflow for handling 14-(4-Nitrobenzoyloxy)yohimbine.

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